

An In-depth Technical Guide to the Chemical Properties of Sodium Fumarate

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Compound of Interest

Compound Name: Sodium fumarate

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This technical guide provides a comprehensive overview of the chemical properties of **sodium fumarate**, with a focus on its disodium salt form, which is of primary interest in research and pharmaceutical applications. This document includes quantitative data, detailed experimental protocols, and a visualization of its role in metabolic pathways.

Core Chemical Properties

Disodium fumarate is the sodium salt of fumaric acid, an organic compound with the formula $\text{Na}_2\text{C}_4\text{H}_2\text{O}_4$.^[1] It presents as a white, odorless, crystalline powder.^{[1][2][3]} A key characteristic of **disodium fumarate** is its hygroscopic nature, meaning it readily absorbs moisture from the air.^{[2][4]}

Quantitative Data Summary

The following table summarizes the key quantitative chemical properties of **disodium fumarate**.

Property	Value	Notes
Molecular Formula	$C_4H_2Na_2O_4$ [1] [5]	Disodium salt of fumaric acid.
Molar Mass	160.04 g/mol [1] [5] [6]	
pKa of Fumaric Acid	$pK_{a1} \approx 3.03$, $pK_{a2} \approx 4.54$ [1]	These values for the parent acid dictate the pH-dependent behavior of its salts in solution.
pH (50 g/L in H_2O)	7.0 - 8.0 [7]	Indicates a slightly basic to neutral solution.
Water Solubility	228 g/L [2] [8] [9]	Highly soluble in water.
Organic Solvent Solubility	Insoluble in ethanol and acetone. [8]	Generally, its high polarity suggests low solubility in non-polar organic solvents.
Decomposition Temperature	$>300\text{ }^{\circ}C$ [5] [7] [10]	Decomposes at high temperatures rather than exhibiting a sharp melting point. Thermal decomposition yields sodium carbonate and a carbonaceous residue. [11] [12]

Experimental Protocols

This section outlines the methodologies for determining key chemical properties of **sodium fumarate**.

Determination of pKa via Potentiometric Titration

The pKa values of the parent fumaric acid, which govern the behavior of **sodium fumarate** in solution, can be accurately determined using potentiometric titration.

Objective: To determine the acid dissociation constants (pKa) of fumaric acid.

Methodology:

- Preparation of Solutions:
 - Prepare a standard solution of a strong base with a known concentration (e.g., 0.1 M NaOH). Ensure it is carbonate-free.
 - Prepare a solution of fumaric acid of a known concentration (e.g., 0.1 M) in deionized water.
- Titration Setup:
 - Calibrate a pH meter using standard buffer solutions at pH 4, 7, and 10.
 - Place a known volume of the fumaric acid solution into a beaker with a magnetic stir bar.
 - Immerse the calibrated pH electrode into the solution.
- Titration Procedure:
 - Begin stirring the fumaric acid solution at a constant rate.
 - Add small, precise increments of the standardized NaOH solution from a burette.
 - Record the pH of the solution after each addition, allowing the reading to stabilize.
 - Continue the titration well past the second equivalence point.
- Data Analysis:
 - Plot the recorded pH values against the volume of NaOH added to generate a titration curve.
 - The curve will exhibit two inflection points, corresponding to the two acidic protons of the dicarboxylic acid.
 - The pH at the half-equivalence point for each proton dissociation corresponds to its pKa value. The first half-equivalence point gives pKa₁, and the second gives pKa₂.

Determination of Decomposition Temperature

The thermal stability of **sodium fumarate** is assessed by determining its decomposition temperature using techniques like Thermogravimetric Analysis (TGA) or Differential Scanning Calorimetry (DSC).

Objective: To determine the temperature at which **sodium fumarate** begins to decompose.

Methodology (using TGA):

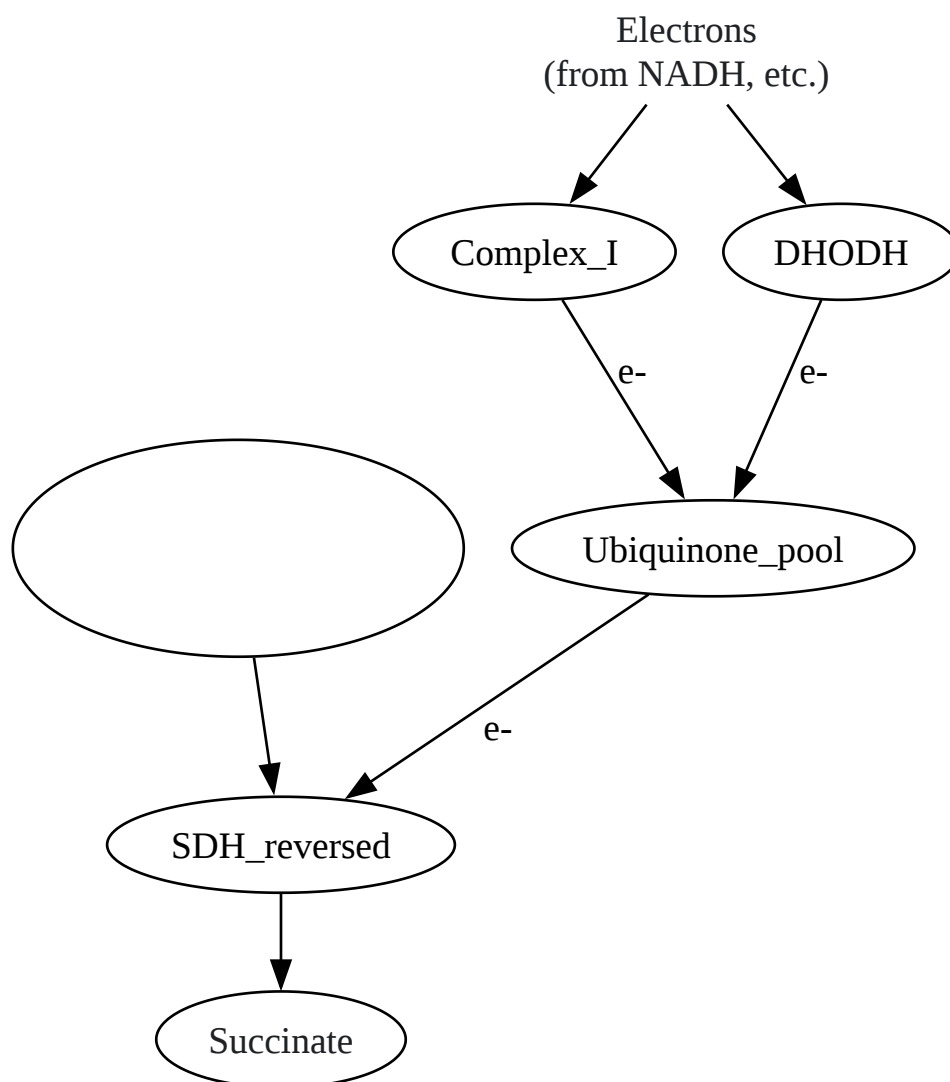
- Instrument Setup:
 - Calibrate the Thermogravimetric Analyzer according to the manufacturer's instructions.
 - Ensure the sample pan is clean and tared.
- Sample Preparation:
 - Place a small, accurately weighed amount of dry **sodium fumarate** powder into the TGA sample pan.
- Analysis:
 - Place the sample pan into the TGA furnace.
 - Heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
 - Continuously monitor the mass of the sample as a function of temperature.
- Data Analysis:
 - Plot the percentage of weight loss against temperature.
 - The onset temperature of the major weight loss step is identified as the decomposition temperature. This is the point where the compound begins to break down into volatile products.

Role in Metabolic Pathways

In specific biological contexts, particularly under hypoxic (low oxygen) conditions, fumarate can act as a terminal electron acceptor in the mammalian electron transport chain. This process involves the reversal of the succinate dehydrogenase (SDH) complex (also known as Complex II).

Fumarate as a Terminal Electron Acceptor

Under normal aerobic conditions, oxygen is the final electron acceptor in the electron transport chain. However, when oxygen is limited, the accumulation of ubiquinol can drive the SDH complex to operate in reverse, transferring electrons to fumarate to produce succinate.^[13] This alternative pathway helps to maintain some mitochondrial functions.^[13]



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Reactivity and Stability

Sodium fumarate is a stable compound under normal conditions. However, it is hygroscopic and should be stored in a dry environment to prevent moisture absorption.[2][4] It is incompatible with strong acids.[4] Upon heating to decomposition, it emits carbon monoxide and carbon dioxide.

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